

# Troubleshooting poor image quality in FAPi-46 scans

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## Compound of Interest

Compound Name: FAPi-46

Cat. No.: B8146395

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## FAPi-46 PET Scan Imaging: Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to address common issues researchers, scientists, and drug development professionals may encounter when performing **FAPi-46** PET scans. Our goal is to help you achieve optimal image quality for reliable experimental results.

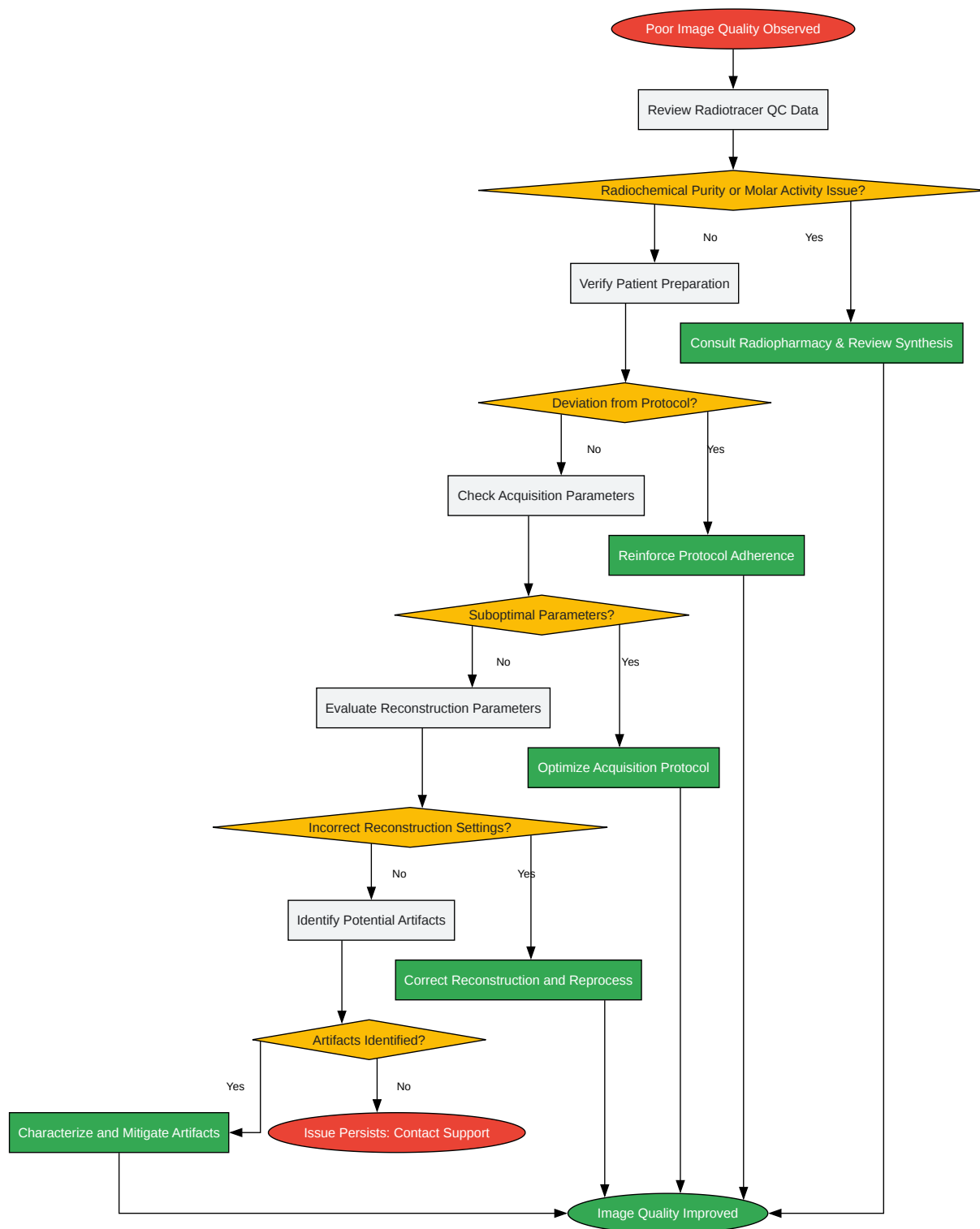
## Frequently Asked Questions (FAQs) & Troubleshooting Guide

**Q1:** What are the initial steps to take when **FAPi-46** PET scan images are of poor quality?

**A1:** Poor image quality can manifest as high noise, low contrast, or the presence of artifacts. The first step is a systematic review of the entire imaging workflow, from radiotracer quality control to image acquisition and processing parameters.

### Troubleshooting Workflow for Poor Image Quality

Below is a logical workflow to help identify and resolve common issues affecting **FAPi-46** PET scan image quality.



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Troubleshooting workflow for poor **FAPI-46** image quality.

Q2: My **FAPi-46** PET images appear noisy. What are the common causes and how can I improve them?

A2: Increased image noise can obscure small lesions and reduce overall diagnostic confidence. The most common causes are related to acquisition time and injected activity.

### Troubleshooting High Image Noise

Potential Cause	Recommended Action	Supporting Data/Rationale
Insufficient Acquisition Time	Increase the acquisition time per bed position.	Studies have shown that reducing the acquisition duration to 2 minutes or less per bed position can result in images that are significantly noisier and may disrupt clinical interpretation.[1] A duration of 3 to 4 minutes per bed position is often a good balance between image quality and scan time.[1]
Low Injected Activity	Ensure the administered activity is within the recommended range.	For [68Ga]Ga-FAPi-46, a common administered activity is in the range of 80-200 MBq. [2][3] For total body PET cameras, the injected activity may be substantially reduced.
Incorrect Reconstruction Parameters	Review and optimize image reconstruction parameters.	The use of appropriate filters and the number of iterations and subsets in iterative reconstruction algorithms can significantly impact image noise. Consult your system's technical documentation for guidance.

Q3: I am observing high uptake in non-tumoral tissues. How can I differentiate this from true positive signals?

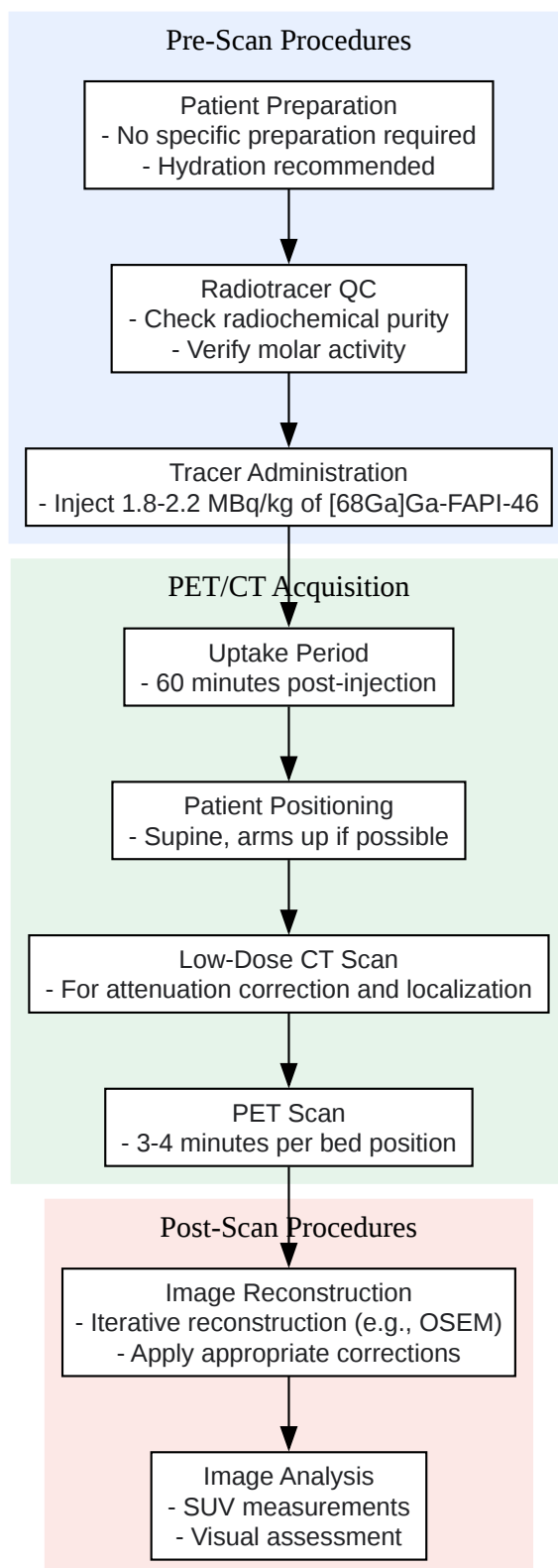
A3: Non-specific uptake of FAPI tracers is a known phenomenon and can be a significant pitfall in image interpretation. Careful correlation with CT findings and knowledge of common areas of physiologic and benign uptake are crucial.

#### Common Sites of Non-Tumoral **FAPI-46** Uptake

Location of Uptake	Potential Cause	Characteristics and Recommendations
Joints and Vertebral Column	Degenerative changes such as osteoarthritis.	Uptake is often focal and corresponds to degenerative features visible on the CT scan.
Uterus	Physiological uptake.	Uterine uptake is common in premenopausal women and its intensity can vary.
Scars and Wounds	Wound healing and fibrotic processes.	FAP is expressed in activated fibroblasts involved in tissue remodeling. Uptake will be localized to the site of recent surgery or injury.
Muscles	Unspecified muscular activity or myositis.	Can present as diffuse or focal uptake. Correlation with patient history of recent strenuous activity or muscle injury is helpful.
Salivary and Lacrimal Glands	Physiological uptake.	Mild to moderate uptake is commonly seen.
Brown Adipose Tissue (BAT)	Thermogenesis.	Similar to FDG PET, uptake in BAT can be seen, particularly in colder conditions.

## Experimental Protocol: Standard [68Ga]Ga-**FAPi-46** PET/CT Imaging

This protocol outlines a standardized procedure for [68Ga]Ga-**FAPi-46** PET/CT imaging to ensure consistency and high-quality data acquisition.



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Standardized workflow for [ $^{68}\text{Ga}$ ]Ga-**FAPI-46** PET/CT imaging.

Q4: How does the timing between injection and scanning affect **FAPI-46** image quality?

A4: The injection-to-scan time, or uptake period, is a critical parameter that can influence the tumor-to-background ratio (TBR).

#### Impact of Uptake Time on **FAPI-46** Imaging

Uptake Time	Effect on Image Quality	Recommendations
Short (10-30 minutes)	For [ $^{68}\text{Ga}$ ]Ga-FAPI-46, tumor detection may be equivalent to later time points.[2] This can improve workflow efficiency.	Consider shorter uptake times for [ $^{68}\text{Ga}$ ]Ga-FAPI-46 to increase patient throughput, but validate within your institution.
Standard (60 minutes)	This is a widely adopted uptake time for many FAPI tracers and provides a good balance of tracer accumulation in tumors and clearance from background tissues.	A 60-minute uptake time is a reliable starting point for most studies and aligns with protocols for other common PET tracers.
Delayed ( > 60 minutes)	May help in differentiating malignant lesions from some benign processes due to different tracer kinetics.	Consider delayed imaging in cases where initial scans are equivocal, particularly for distinguishing tumors from inflammation.

Q5: What are some common artifacts in PET/CT imaging that can also affect my **FAPI-46** scans?

A5: General PET/CT artifacts are independent of the tracer used and can significantly degrade image quality.

#### Common PET/CT Artifacts and Mitigation Strategies

Artifact	Cause	Appearance on Scan	Mitigation Strategy
Motion Artifacts	Patient movement during the scan.	Blurring of anatomical structures and lesions, misalignment between PET and CT data.	Instruct the patient to remain still. Use immobilization devices if necessary. Respiratory gating can be employed for thoracic and abdominal imaging.
Metallic Artifacts	High-density objects like dental fillings or surgical implants.	Streaks on the CT image, leading to incorrect attenuation correction and artificially high or low uptake on the PET image.	Use metal artifact reduction (MAR) software if available. Review non-attenuation corrected (NAC) images to confirm if high uptake is an artifact.
Truncation Artifacts	Patient's body extends beyond the CT field of view (FOV).	Underestimation of activity in the truncated regions due to incomplete attenuation correction data.	Ensure proper patient positioning so that the entire area of interest is within the CT FOV.

By following these guidelines and troubleshooting steps, you can enhance the quality and reliability of your **FAPI-46** PET scan data, leading to more accurate and reproducible research outcomes.

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